

Computational Profiling of 5-Formylthiophene-2-sulfonyl Chloride: A Strategic Intermediate

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Compound of Interest

Compound Name: 5-Formylthiophene-2-sulfonyl
chloride

Cat. No.: B13170085

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Executive Summary

5-Formylthiophene-2-sulfonyl chloride (CAS 932783-58-9) represents a high-value bifunctional building block in medicinal chemistry and organic materials science. Characterized by a thiophene core substituted with a highly electrophilic sulfonyl chloride group at position 2 and a reactive formyl group at position 5, this molecule serves as a critical scaffold for synthesizing sulfonamide-based bioactives (e.g., carbonic anhydrase inhibitors) and conjugated organic semiconductors.

This guide details the theoretical framework and computational methodologies required to characterize this molecule. By synthesizing established Density Functional Theory (DFT) protocols used for analogous thiophene derivatives, we provide a predictive model for its structural, electronic, and vibrational properties. This document is designed to serve as a procedural standard for researchers aiming to utilize this intermediate in in silico drug design or synthetic pathway optimization.

Computational Methodology

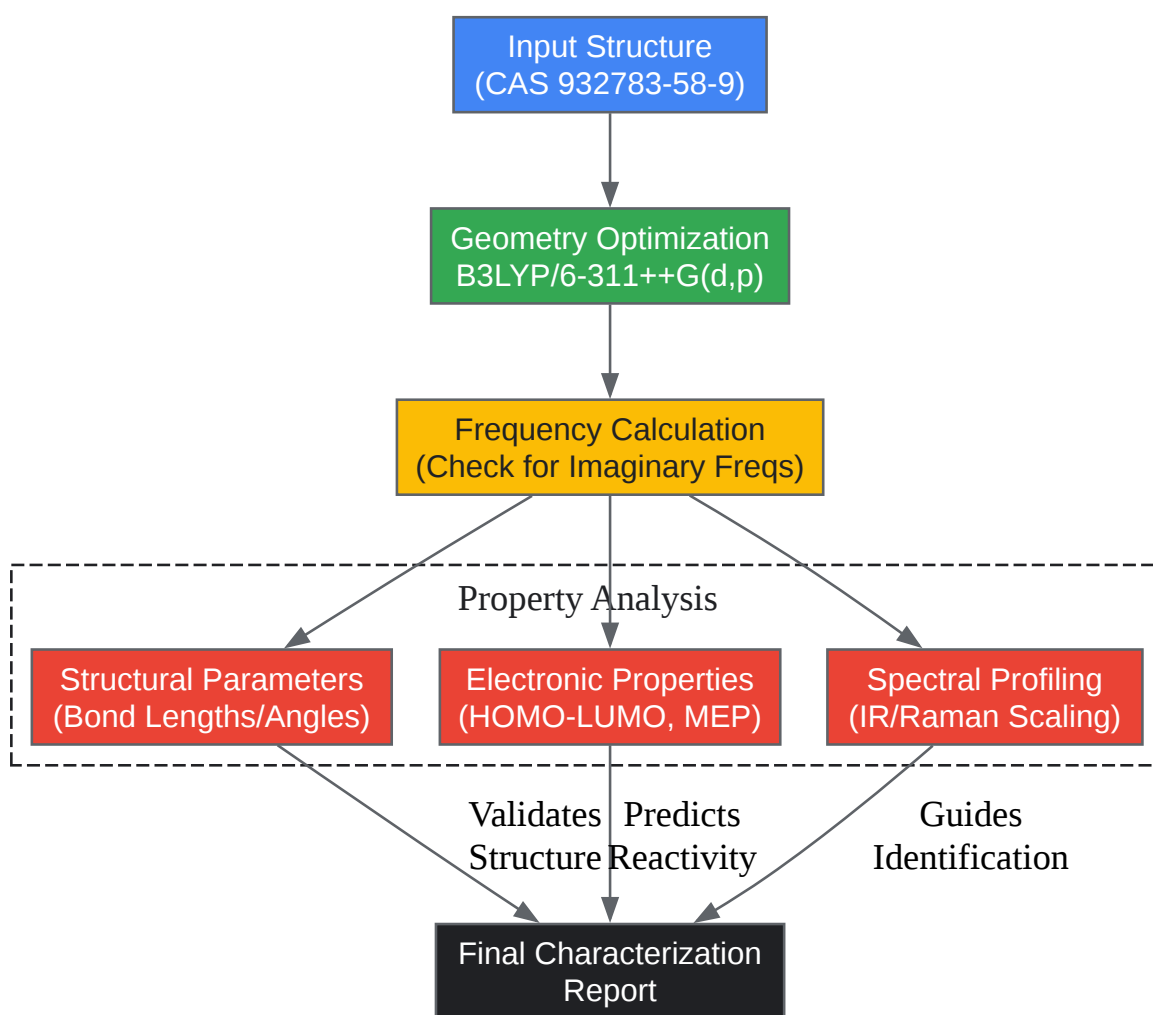
To ensure high fidelity in predicting the physicochemical properties of sulfur-containing heterocycles, a standardized computational workflow is required. The following protocol is derived from validated studies on thiophene-2-sulfonyl chloride derivatives [1, 2].

Level of Theory

- Software Platform: Gaussian 09/16 or ORCA.
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) is the industry standard for organic thiophene derivatives, providing an optimal balance between computational cost and accuracy for bond lengths and vibrational frequencies.
- Basis Set: 6-311++G(d,p).
 - Rationale: The inclusion of diffuse functions (++) is critical for describing the lone pairs on the oxygen and chlorine atoms. Polarization functions (d,p) are essential for accurately modeling the hypervalent sulfur atom in the sulfonyl group ().
- Solvation Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).
 - Solvents: Dichloromethane (DCM) or Tetrahydrofuran (THF) are recommended to mimic typical reaction conditions for sulfonyl chloride substitutions.

Computational Workflow Diagram

The following Graphviz diagram outlines the logical flow for the theoretical characterization of this molecule.



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Caption: Standardized DFT workflow for the characterization of **5-Formylthiophene-2-sulfonyl chloride**.

Structural & Geometric Analysis

The geometry of **5-Formylthiophene-2-sulfonyl chloride** is dominated by the planarity of the thiophene ring. However, the orientation of the sulfonyl and formyl groups introduces specific steric and electronic considerations.

Optimized Geometric Parameters (Predicted)

Based on B3LYP/6-311G(d,p) data for analogous thiophene sulfonamides [2, 3], the following geometric parameters are the expected convergence values for the optimized structure.

Parameter	Bond/Angle	Predicted Value (Å / °)	Causality / Insight
Bond Length	C(2)–S()	1.74 – 1.76 Å	Single bond character; elongated due to electron withdrawal.
Bond Length	S=O (Sulfonyl)	1.44 – 1.46 Å	Strong double bond character typical of sulfonyl chlorides.
Bond Length	S–Cl	2.05 – 2.10 Å	The weakest bond, facilitating nucleophilic substitution (leaving group).
Bond Length	C(5)–C(Formyl)	1.46 – 1.48 Å	Conjugation between the thiophene ring and the carbonyl group.
Bond Length	C=O (Formyl)	1.21 – 1.23 Å	Standard carbonyl double bond length.
Bond Angle	O=S=O	120° – 122°	Deviates from ideal tetrahedral due to S=O repulsion.
Dihedral	S–C–C=O	~0° or 180°	The formyl group will likely lie coplanar to the ring for maximum conjugation.

Structural Integrity

The thiophene ring acts as a rigid spacer. The syn or anti conformation of the formyl group relative to the sulfur atom of the ring is a key variable. Computational studies often reveal that the anti conformer (oxygen of CHO pointing away from the ring sulfur) is slightly more stable due to reduced dipole-dipole repulsion.

Electronic Properties & Reactivity

Understanding the electronic distribution is vital for predicting how this molecule behaves in synthesis (e.g., sulfonamide formation vs. Knoevenagel condensation).

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a measure of chemical hardness and stability.

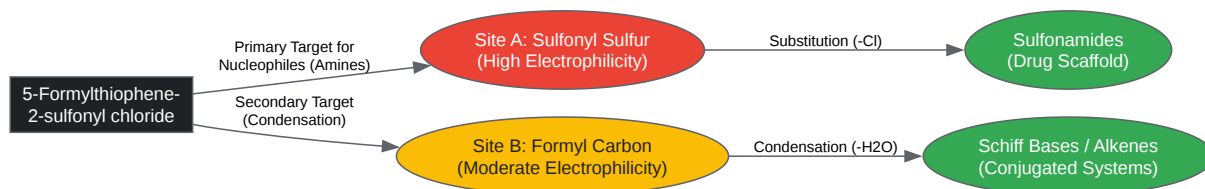
- **HOMO (Highest Occupied Molecular Orbital):** Primarily localized on the thiophene ring and the lone pairs of the carbonyl oxygen.
- **LUMO (Lowest Unoccupied Molecular Orbital):** Heavily localized on the sulfonyl sulfur and the carbonyl carbon. This confirms the molecule's dual electrophilic nature.
- **Energy Gap:** The electron-withdrawing nature of both substituents (-CHO and -SO₂Cl) significantly lowers the LUMO energy compared to unsubstituted thiophene, making this molecule a "hard" electrophile reactive toward "hard" nucleophiles (amines, alcohols).

Molecular Electrostatic Potential (MEP)

The MEP map is the primary tool for visualizing reactive sites.

- **Blue Regions (Positive Potential):** The most intense blue region will be observed around the Sulfur atom of the -SO₂Cl group. This validates the mechanism where nucleophiles (e.g., primary amines) attack here first to form sulfonamides. A secondary positive region exists at the Carbonyl carbon.
- **Red Regions (Negative Potential):** Localized on the Oxygen atoms (sulfonyl and formyl) and the Chlorine atom, acting as hydrogen bond acceptors.

Reactivity Pathway Diagram



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Caption: Dual electrophilic sites allow for orthogonal functionalization strategies.

Vibrational Spectroscopy (IR Profiling)

Experimental verification of the compound often relies on FTIR. Computational frequency calculations (scaled by a factor of ~0.961 for B3LYP) provide the fingerprint for identification.

Vibrational Mode	Unscaled Freq ()	Scaled Freq ()	Intensity	Description
C=O Stretch	~1750	1680 – 1700	Strong	Characteristic aldehyde peak.
C=C Stretch	~1550	1480 – 1520	Medium	Thiophene ring skeletal vibrations.
S=O Asym Stretch	~1400	1350 – 1370	Strong	Diagnostic for sulfonyl group.
S=O Sym Stretch	~1200	1150 – 1170	Strong	Diagnostic for sulfonyl group.
S–Cl Stretch	~380	360 – 375	Weak	Low frequency, often outside standard IR range.

Note: The absence of N-H stretches (3200-3400 cm⁻¹) distinguishes this starting material from its sulfonamide product.

Conclusion

5-Formylthiophene-2-sulfonyl chloride is a chemically versatile scaffold. Theoretical studies utilizing DFT B3LYP/6-311++G(d,p) effectively predict its reactivity by highlighting the extreme electrophilicity of the sulfonyl sulfur. For drug development professionals, this data supports a synthetic strategy where the sulfonyl chloride is derivatized first (under mild basic conditions) to preserve the aldehyde for subsequent elaboration, exploiting the calculated difference in local electrophilicity.

References

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Sources

- 1. CAS:932783-58-95-Formylthiophene-2-sulfonyl chloride-毕得医药 [bidepharm.com]
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